

Introduction: Defining a High-Performance Fluorosurfactant

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Compound of Interest

Compound Name: 6-Methylheptane-2,5-dione

CAS No.: 13901-85-4

Cat. No.: B1338961

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Potassium 1,1,2,2,3,3,4,4,4-nonafluoro-1-butanesulfonate, registered under CAS number 13901-85-4, is a perfluorinated anionic surfactant.^[1] Commonly known as Potassium nonaflate or KPBS, its structure is characterized by a fully fluorinated four-carbon (butyl) chain attached to a sulfonate head group, with potassium as the counter-ion. This unique molecular architecture, with its lipophobic/hydrophobic fluorinated tail and hydrophilic sulfonate group, imparts exceptional chemical and thermal stability and potent surface-active properties.

These characteristics make it an invaluable component in a range of demanding applications. It serves as a highly effective flame retardant, particularly for polycarbonate materials, and is a key additive for enhancing the performance and stability of advanced energy storage systems like lithium-ion batteries and perovskite solar cells.^{[1][2]} Its utility extends to its role as a versatile surfactant in specialty cleaning agents and as a research tool in surface chemistry.^[3] This guide provides a detailed examination of its core physicochemical properties, the methodologies for their determination, and the implications for its application in scientific research and industrial development.

Core Physicochemical Properties

The functional characteristics of Potassium nonafluorobutanesulfonate are rooted in its fundamental physical and chemical properties. These parameters are critical for predicting its behavior in various matrices, designing experimental protocols, and engineering its role in complex formulations.

Property	Value	Significance in Research & Development
Molecular Formula	C4F9KO3S[1][2][4]	Defines the elemental composition and stoichiometry.
Molecular Weight	338.19 g/mol [2][4][5]	Essential for all stoichiometric calculations, including solution preparation and reaction modeling.
Appearance	White to off-white solid/powder. [3][4]	Basic physical state identification for material handling and quality control.
Melting Point	>300 °C[1][4][5]	Indicates very high thermal stability, making it suitable for high-temperature processing and applications.
Boiling Point	>400 °C[1][4]	Further confirms its exceptional thermal robustness and low volatility.
Aqueous Solubility	100 mg/mL (in water)[4][5]	High water solubility is crucial for its application in aqueous systems, such as electrolyte formulations or cleaning solutions.
Bulk Density	~1000 kg/m ³ [4]	Important for industrial-scale handling, storage, and powder flow characteristics.
Vapor Pressure	0 Pa at 20°C[1][4]	Essentially non-volatile under standard conditions, minimizing inhalation exposure and evaporative loss.
pH	5.5 - 6.5 (50 g/L in H ₂ O)[4]	The near-neutral pH of its aqueous solution indicates it is

the salt of a very strong acid (nonafluorobutanesulfonic acid).

Surface Tension

70.45 mN/m (1 g/L at 20°C)[1]
[4]

Demonstrates its ability to significantly reduce the surface tension of water, a key characteristic of a surfactant.

Dissociation Constant

-13.2 to -12.5[1][4]

This extremely low pKa value confirms that it is completely dissociated in solution, existing as a stable anion across the entire pH range.

Chemical Stability and Reactivity Profile

The utility of Potassium nonafluorobutanesulfonate in demanding environments is a direct consequence of its inherent stability, which derives from the strength of the carbon-fluorine (C-F) and carbon-sulfur (C-S) bonds within its perfluorinated structure.

Thermal Stability

With a melting point exceeding 300°C and a boiling point above 400°C, KPBS exhibits exceptional thermal stability.[1][4][5] This robustness is critical for its use as a flame retardant in polycarbonate, which is processed at high temperatures. Studies on related perfluoroalkyl sulfonic acids (PFSA) show that they require relatively high temperatures ($\geq 450^\circ\text{C}$) to begin decomposing.[6][7] The primary mechanism of thermal decomposition involves free-radical reactions, which require significant energy input to initiate the cleavage of the stable C-F and C-S bonds.[6]

Hydrolytic Stability

Hydrolysis, the reaction with water, is a common degradation pathway for many chemical compounds. However, perfluorinated sulfonates like KPBS are exceptionally resistant to hydrolysis. The C-S bond in these molecules is the most probable site for hydrolytic attack.[8] Despite this, experimental studies on the closely related and longer-chain perfluorooctane sulfonate (PFOS) showed no detectable degradation over 49 days at 50°C across a wide pH

range (1.5 to 11), leading to an estimated environmental half-life of over 41 years.[8] This profound stability is attributed to the steric shielding of the C-S bond by the bulky, electronegative fluorine atoms and the overall strength of the bonds in the molecule. This makes KPBS a reliable component in aqueous formulations intended for long-term storage or use under varying pH conditions.

Experimental Protocols for Physicochemical Characterization

To ensure scientific integrity, the properties listed above are determined using standardized, verifiable methodologies. The following protocols outline the experimental workflows for measuring key parameters.

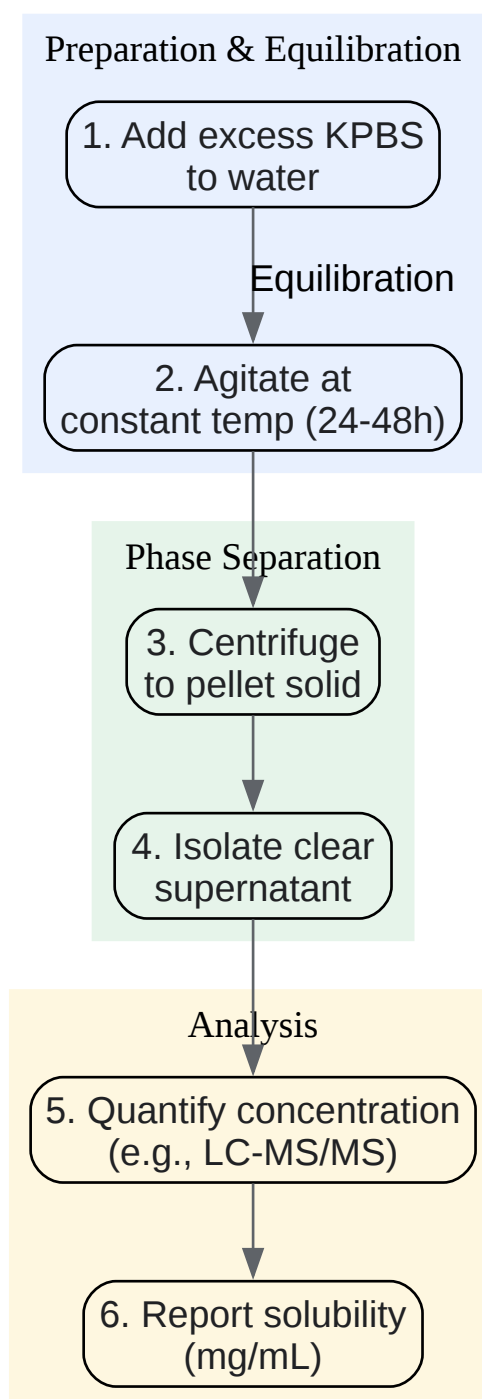
Protocol 1: Determination of Aqueous Solubility (OECD 105, Shake-Flask Method)

This protocol determines the saturation solubility of KPBS in water. The causality behind this choice is its status as a "gold standard" method that ensures a true equilibrium is reached between the solid and dissolved states.

Methodology:

- **Preparation:** Add an excess amount of solid KPBS to a known volume of deionized water in a flask.
- **Equilibration:** Seal the flask and agitate it in a constant temperature bath (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary test can establish the time required to reach a plateau in concentration.
- **Phase Separation:** Cease agitation and allow the suspension to settle. Centrifuge the mixture at high speed to pellet any undissolved solid.
- **Sampling:** Carefully extract an aliquot of the clear supernatant (the saturated aqueous solution).

- Quantification: Analyze the concentration of KPBS in the aliquot. A common and sensitive method is Liquid Chromatography-Mass Spectrometry (LC-MS/MS). Alternatively, given it is a potassium salt, the concentration of K⁺ ions can be determined using Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES) or a potassium ion-selective electrode.^[9]
- Calculation: The solubility is reported in g/L or mg/mL based on the measured concentration in the saturated solution.



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Workflow for Aqueous Solubility Determination

Protocol 2: Thermal Stability Analysis via Thermogravimetric Analysis (TGA)

TGA is a fundamental technique for assessing thermal stability. It provides a self-validating system by directly measuring mass loss as a function of temperature, clearly identifying the onset of decomposition.

Methodology:

- **Sample Preparation:** Place a small, accurately weighed amount of KPBS (typically 5-10 mg) into a TGA sample pan (e.g., platinum or alumina).
- **Instrument Setup:** Place the pan in the TGA furnace. Purge the furnace with an inert gas (e.g., nitrogen) to prevent oxidative degradation.
- **Heating Program:** Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from ambient to 600 °C).
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of temperature.
- **Data Analysis:** The output is a TGA curve (mass vs. temperature). The onset temperature of decomposition is identified as the point where significant mass loss begins. The derivative of this curve (DTG curve) can be used to identify the temperature of maximum decomposition rate.



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Thermogravimetric Analysis (TGA) Workflow

Authoritative Grounding & Applications in Drug Development and Research

The physicochemical properties of KPBS directly enable its use in specialized scientific and industrial fields.

- **Advanced Materials & Energy:** In perovskite solar cells, KPBS is used as an additive to passivate defects at the interface between the perovskite and the electron transport layer, which improves power conversion efficiency.[2] In lithium-ion batteries, it forms a stable passivation layer on cathode materials, minimizing capacity decay over thousands of cycles. [2] Its high thermal and electrochemical stability are paramount in these applications.
- **Flame Retardancy:** KPBS is recognized as a superior flame retardant for synthetic materials, especially polycarbonate.[1] Its effectiveness stems from its ability to promote charring and interrupt the combustion cycle at high temperatures, a role enabled by its exceptional thermal stability.
- **Surfactant and Research Chemical:** As a perfluorinated surfactant, it is highly effective at reducing surface tension and is chemically inert, making it a valuable tool in studies of surface chemistry and in formulations that require stability in harsh chemical environments. [3]

While not a drug itself, its high stability and well-defined properties make it a useful reference standard for environmental testing and research related to per- and polyfluoroalkyl substances (PFAS).[4] Its presence in environmental matrices is a subject of study due to the general persistence of PFAS compounds. The European Chemicals Agency (ECHA) has included it on the Candidate List of substances of very high concern due to its very high persistence, mobility in water, and potential for irreversible effects, underscoring the importance of understanding its properties.[10]

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